

Inter-laboratory Validation of Acid Yellow 61 Quantification: A Comparative Guide

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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For researchers, scientists, and drug development professionals, the precise and reliable quantification of chemical compounds is paramount. This guide provides an objective comparison of analytical methodologies for the quantification of **Acid yellow 61**, a synthetic azo dye. While a formal inter-laboratory study for **Acid Yellow 61** is not publicly available, this document synthesizes validation data from a comprehensive single-laboratory study and compares it with alternative methods applicable to azo dyes, offering a framework for establishing robust analytical protocols.

Comparison of Analytical Methods

The primary method detailed in this guide is Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Orbitrap High-Resolution Mass Spectrometry (UHPLC-Q-Orbitrap-MS). This technique offers high sensitivity and selectivity. Alternative methods for the analysis of azo dyes include High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) and Gas Chromatography-Mass Spectrometry (GC/MS), each with its own advantages and limitations.

Parameter	UHPLC-Q-Orbitrap-MS	HPLC-DAD	GC/MS
Linearity (r^2)	0.9924–0.9998[1]	≥ 0.9998 [2]	Not specified
Limit of Quantification (LOQ)	0.10–0.88 $\mu\text{g/kg}$ [1]	0.04–0.12 mg/kg [2]	Reporting level of 30 ppm[3]
Accuracy (Recovery %)	80.34%–110.46%[1]	96.0%–102.6%[2]	Not specified
Precision (RSD %)	$< 9.01\%$ [1]	0.16%–2.01%[2]	Not specified
Selectivity	High	Moderate	High
Matrix	Chili paste, hotpot seasoning, bearnaise sauce[1]	Turmeric[2]	Textiles and leather[3]

Experimental Protocols

UHPLC-Q-Orbitrap-MS for Acid Dyes in Food Matrices[1][4][5][6]

This method was developed for the simultaneous determination of 61 acid dyes, including **Acid Yellow 61**, in complex food matrices.

1. Sample Preparation: Double Liquid-Liquid Extraction (d-LLE)

- **Extraction Solution:** A mixture of water, methanol, and dichloromethane (1:3:1, v/v/v) is used.
- **Initial Extraction:** The sample is homogenized with the extraction solution. This mixture separates into an aqueous and an organic phase.
- **First Clean-up:** The organic phase, containing lipophilic compounds, is discarded.
- **Second Clean-up (Salting Out):** The aqueous phase is further purified by salting out to remove highly hydrophilic interferences.

- Final Extract: The purified extract is then filtered through a 0.22 μm nylon membrane before analysis.

2. Chromatographic Conditions

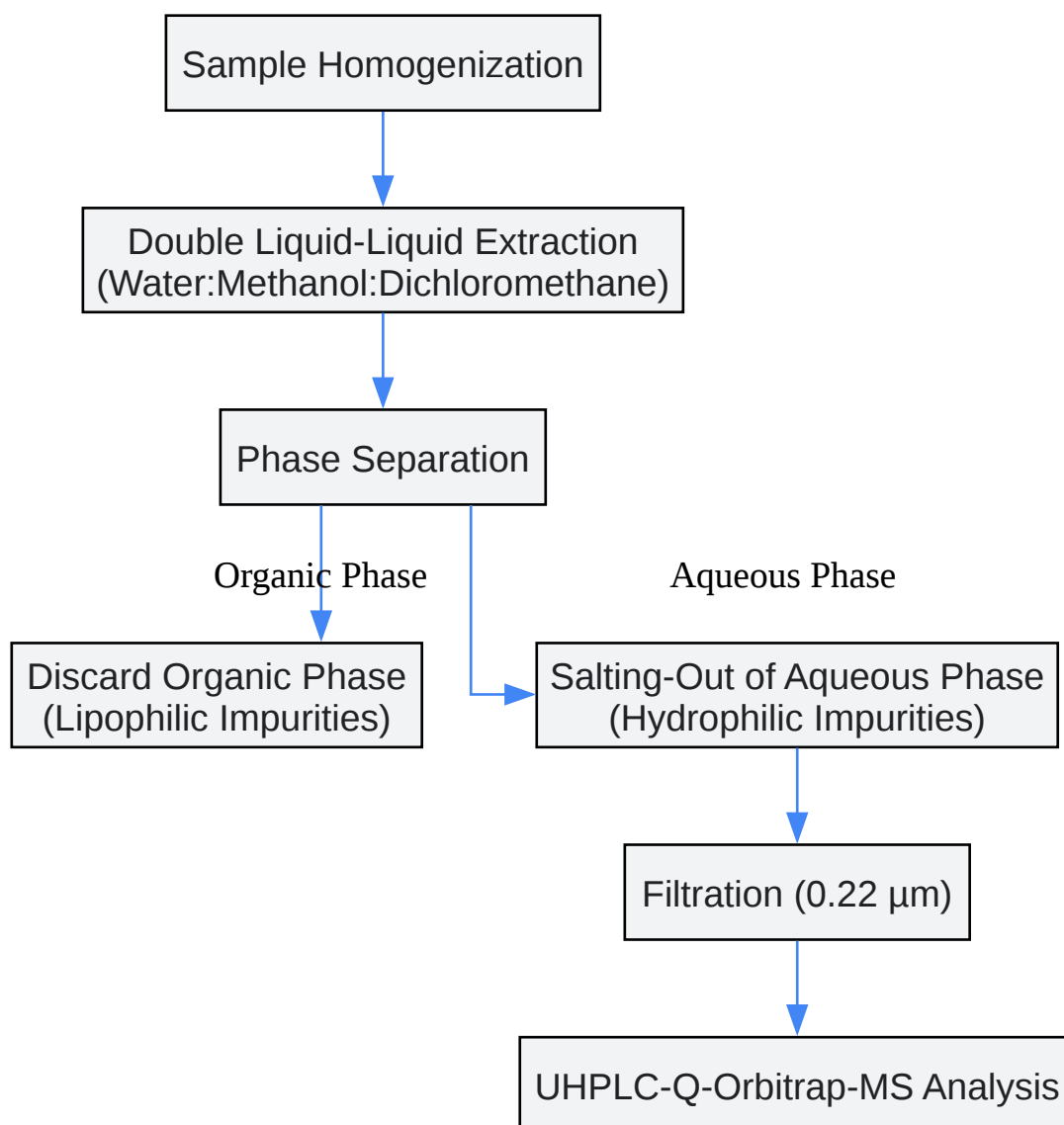
- Instrument: UHPLC system (e.g., Thermo Fisher, UltiMate 3000).
- Column: Synchronis C18 column (2.1 mm $\times$ 150 mm, 1.7 μm).
- Mobile Phase:
 - Solvent A: 5.0 mM ammonium formate in water-methanol (95:5, v/v).
 - Solvent B: 5.0 mM ammonium formate in methanol-water (95:5, v/v).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5.0 μL .
- Gradient Elution: A specific gradient program is followed to separate the dyes.

3. Mass Spectrometry Conditions

- Instrument: Q-Orbitrap High-Resolution Mass Spectrometer.
- Analysis Mode: Full scan MS and data-dependent MS/MS (dd-MS²) acquisition.
- Preliminary Qualitative Analysis: Based on the extraction of characteristic ion fragments (m/z 79.9557, corresponding to SO_3^-) in full scan mode.

Visualizations

Experimental Workflow

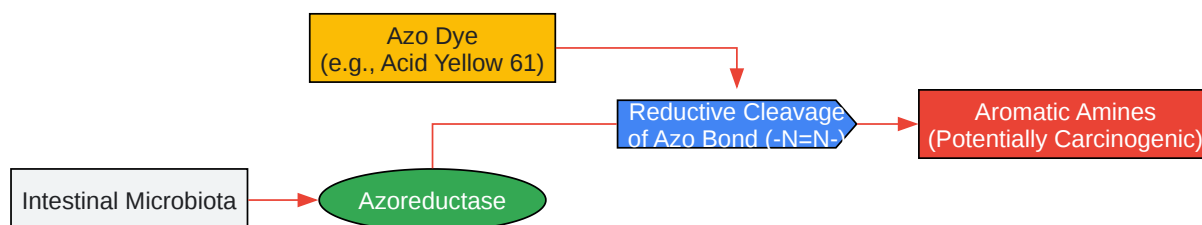


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Experimental workflow for **Acid Yellow 61** quantification.

Toxicological Pathway of Azo Dyes

Acid Yellow 61 is an azo dye. A primary toxicological concern with azo dyes is their metabolic conversion to potentially carcinogenic aromatic amines.[4][5] This biotransformation is primarily carried out by azoreductases from the intestinal microbiota.[4][6]



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Metabolic pathway of azo dyes in the intestine.

Concluding Remarks

The UHPLC-Q-Orbitrap-MS method provides a highly sensitive and reliable approach for the quantification of **Acid Yellow 61** in complex matrices. While this guide presents data from a single, comprehensive study, the principles and comparative data for alternative methods offer a solid foundation for laboratories looking to establish and validate their own analytical procedures for this and similar azo dyes. The toxicological information highlights the importance of monitoring for these compounds, as their metabolism can lead to the formation of hazardous substances. Further inter-laboratory validation studies would be beneficial to establish the reproducibility of these methods across different analytical settings.

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